

# N-butyl-4-nitroaniline molecular structure and formula C<sub>10</sub>H<sub>14</sub>N<sub>2</sub>O<sub>2</sub>

**Author:** BenchChem Technical Support Team. **Date:** May 2026

## Compound of Interest

Compound Name: *N-butyl-4-nitroaniline*

CAS No.: 58259-34-0

Cat. No.: B1275581

[Get Quote](#)

An In-Depth Technical Guide to **N-butyl-4-nitroaniline** (C<sub>10</sub>H<sub>14</sub>N<sub>2</sub>O<sub>2</sub>)

## Authored by: A Senior Application Scientist

This guide provides a comprehensive technical overview of **N-butyl-4-nitroaniline**, a significant chemical intermediate. Designed for researchers, scientists, and professionals in drug development and materials science, this document delves into the molecule's structural characteristics, synthesis, reactivity, and applications, grounded in established scientific principles and experimental data.

## Introduction and Strategic Importance

**N-butyl-4-nitroaniline** (CAS No: 58259-34-0) is an aromatic organic compound featuring a benzene ring substituted with a nitro group, a secondary amine, and a butyl chain.<sup>[1][2]</sup> Its molecular formula is C<sub>10</sub>H<sub>14</sub>N<sub>2</sub>O<sub>2</sub>.<sup>[3]</sup> This structure creates a unique electronic environment, making it a valuable precursor in the synthesis of a diverse range of commercially and scientifically important products.<sup>[4]</sup> The presence of the electron-withdrawing nitro group and the electron-donating amino group makes substituted nitroanilines like this one crucial building blocks for azo dyes, pharmaceuticals, and advanced materials with specific optical properties.

[4][5] Understanding its synthesis, properties, and reactivity is paramount for leveraging its full potential in research and development.

## Molecular Structure and Physicochemical Profile

The **N-butyl-4-nitroaniline** molecule consists of a 4-nitroaniline core where one of the amine protons is replaced by an n-butyl group. This substitution significantly influences its physical properties, such as solubility and melting point, compared to its parent compound, 4-nitroaniline.

Caption: Molecular structure of **N-butyl-4-nitroaniline**.

## Physicochemical Data

The key properties of **N-butyl-4-nitroaniline** are summarized below. These values are critical for designing reaction conditions, purification protocols, and ensuring safe handling.

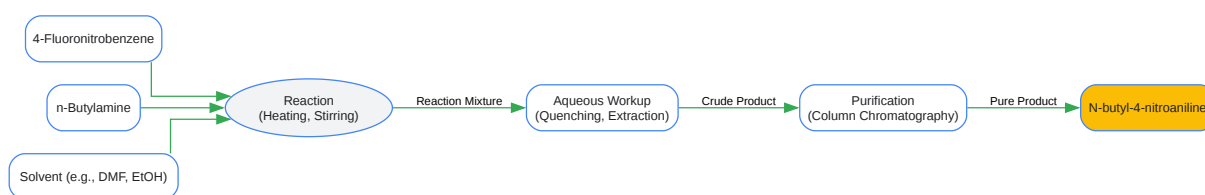
| Property           | Value                                                         | Source(s) |
|--------------------|---------------------------------------------------------------|-----------|
| CAS Number         | 58259-34-0                                                    | [1][2][3] |
| Molecular Formula  | C <sub>10</sub> H <sub>14</sub> N <sub>2</sub> O <sub>2</sub> | [1][3]    |
| Molecular Weight   | 194.23 g/mol                                                  | [2][6]    |
| Appearance         | Yellow solid or liquid                                        | [7]       |
| IUPAC Name         | N-butyl-4-nitroaniline                                        | [1][2]    |
| SMILES             | CCCCNC1=CC=C(C=C1)=O                                          | [1][3]    |
| Storage Conditions | Keep in dark place, Inert atmosphere, Room temperature        | [8][9]    |

## Synthesis and Mechanistic Rationale

The synthesis of **N-butyl-4-nitroaniline** is typically achieved via nucleophilic aromatic substitution (S<sub>N</sub>Ar). This reaction is effective because the potent electron-withdrawing nitro

group activates the aromatic ring, making it susceptible to nucleophilic attack and facilitating the displacement of a leaving group at the para position.

A prevalent laboratory-scale method involves the reaction of a 4-substituted nitrobenzene, such as 4-fluoronitrobenzene or 4-chloronitrobenzene, with n-butylamine.<sup>[10][11]</sup> The fluoride ion is an excellent leaving group in this context due to its high electronegativity, which enhances the electrophilicity of the carbon atom to which it is attached.<sup>[11]</sup>



[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. N-BUTYL-4-NITROANILINE | CAS 58259-34-0 [matrix-fine-chemicals.com]
- 2. N-butyl-4-nitroaniline | C<sub>10</sub>H<sub>14</sub>N<sub>2</sub>O<sub>2</sub> | CID 3801140 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. appchemical.com [appchemical.com]
- 4. N-butyl-3-methyl-4-nitroaniline | Benchchem [benchchem.com]
- 5. 4-Nitroaniline - Wikipedia [en.wikipedia.org]
- 6. 58259-34-0 | N-Butyl-4-nitroaniline - AiFChem [aifchem.com]
- 7. 4-NITRO N-BUTYL ANILINE synthesis - chemicalbook [chemicalbook.com]

- [8. 58259-34-0|N-Butyl-4-nitroaniline|BLD Pharm \[bldpharm.com\]](#)
- [9. 4-NITRO N-BUTYL ANILINE CAS#: 58259-34-0 \[m.chemicalbook.com\]](#)
- [10. Sequential Nucleophilic Aromatic Substitution Reactions of Activated Halogens - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [11. 4-Fluoronitrobenzene - Wikipedia \[en.wikipedia.org\]](#)
- To cite this document: BenchChem. [N-butyl-4-nitroaniline molecular structure and formula C10H14N2O2]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1275581/docs#n-butyl-4-nitroaniline-molecular-structure-and-formula-c10h14n2o2\]](https://www.benchchem.com/product/b1275581/docs#n-butyl-4-nitroaniline-molecular-structure-and-formula-c10h14n2o2)

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check